

Technical Guide: Biological Activity & Chemical Properties of 2',4'-Dimethoxy-3-hydroxyflavone

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Compound of Interest

Compound Name: 2',4'-Dimethoxy-3-hydroxyflavone

CAS No.: 95382-87-9

Cat. No.: B13799755

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Executive Summary

2',4'-Dimethoxy-3-hydroxyflavone is a synthetic flavonoid derivative belonging to the flavonol subclass.^[1] While often overshadowed by its isomer 7,4'-dimethoxy-3-hydroxyflavone (a potent PAR4 antagonist), the 2',4'-isomer holds distinct significance in photophysical chemistry and structure-activity relationship (SAR) studies.^[1]

Its primary technical utility lies in its role as a fluorescent probe capable of Excited-State Intramolecular Proton Transfer (ESIPT). The steric hindrance introduced by the 2'-methoxy group disrupts the coplanarity of the B-ring, modulating the dual-emission characteristics (green/blue fluorescence) essential for ratiometric sensing of local environmental polarity. Biologically, it serves as a lipophilic flavonol model for studying antioxidant capacity and metabolic stability against cytochrome P450 enzymes.

Chemical Identity & Structural Analysis

Molecular Specifications

Property	Detail
IUPAC Name	3-hydroxy-2-(2,4-dimethoxyphenyl)chromen-4-one
CAS Number	95382-87-9
Molecular Formula	C ₁₇ H ₁₄ O ₅
Molecular Weight	298.29 g/mol
Core Scaffold	Flavonol (3-Hydroxyflavone)
Substituents	Methoxy (-OCH ₃) at 2' (ortho) and 4' (para) positions of the B-ring. [1] [2] [3] [4] [5]
Solubility	Soluble in DMSO, Ethanol, Methanol; Poorly soluble in water. [1]

Structural Significance (The "Ortho Effect")

The defining feature of this molecule is the 2'-methoxy group.[\[1\]](#) Unlike the planar 3-hydroxyflavone parent, the 2'-substituent introduces significant steric repulsion with the carbonyl oxygen (C4=O) and the 3-hydroxyl group.

- Consequence: The B-ring is forced to rotate out of plane relative to the chromone core (A+C rings).[\[1\]](#)
- Impact: This "twisted" conformation reduces conjugation, altering absorption spectra and modulating the energy barrier for proton transfer (ESIPT).[\[1\]](#)

Synthesis Protocol

The synthesis follows the classical Algar-Flynn-Oyamada (AFO) reaction pathway, starting with a Claisen-Schmidt condensation.

Step 1: Chalcone Synthesis (Claisen-Schmidt Condensation)

Objective: Create the 2'-hydroxychalcone intermediate.[\[1\]](#)

- Reagents:
 - 2'-Hydroxyacetophenone (10 mmol)[1]
 - 2,4-Dimethoxybenzaldehyde (10 mmol)[1]
 - Ethanol (20 mL)
 - KOH (40% aqueous solution, 10 mL)[1]
- Protocol:
 - Dissolve 2'-hydroxyacetophenone and 2,4-dimethoxybenzaldehyde in ethanol.
 - Add KOH solution dropwise at 0°C with stirring.
 - Stir at room temperature for 24 hours. The solution will turn deep orange/red.[1]
 - Pour into ice water and acidify with dilute HCl (10%) to precipitate the chalcone.
 - Filter, wash with water, and recrystallize from ethanol.[1]

Step 2: Oxidative Cyclization (AFO Reaction)

Objective: Cyclize the chalcone to form the 3-hydroxyflavone.[1]

- Reagents:
 - Chalcone intermediate (from Step 1)[1]
 - Hydrogen Peroxide (30% H₂O₂, 5 mL)
 - NaOH (15% aqueous, 10 mL)
 - Methanol (30 mL)
- Protocol:
 - Suspend the chalcone in methanol.[1]

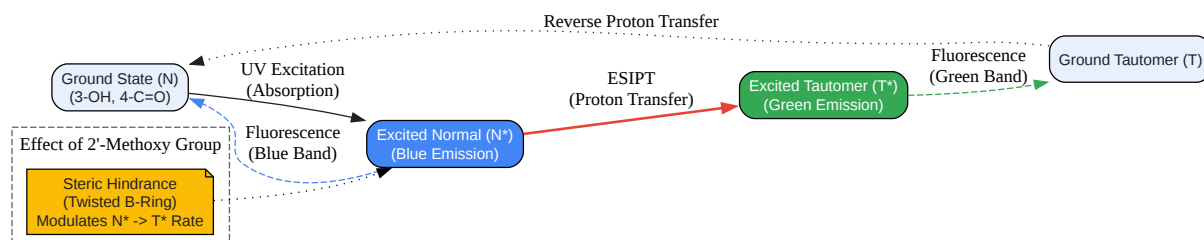
- Add NaOH solution and cool to 0°C.
- Add H₂O₂ dropwise.[1] The color will shift from red/orange to pale yellow.
- Stir at 0°C for 2 hours, then at room temperature overnight.
- Acidify with dilute HCl to precipitate the crude flavonol.
- Purification: Recrystallize from methanol/chloroform to yield pale yellow needles of **2',4'-Dimethoxy-3-hydroxyflavone**.

Photophysical Activity: The ESIPT Mechanism

The most validated "activity" of **2',4'-Dimethoxy-3-hydroxyflavone** is its behavior as an ESIPT probe.[1] Upon excitation, the 3-hydroxyl proton transfers to the carbonyl oxygen, forming a tautomer.

Mechanism of Action

- Normal (N) State:* Excitation of the flavonol.[1] Emits Blue/Violet fluorescence.[1]
- Tautomer (T) State:* Ultra-fast proton transfer (ESIPT) occurs.[1] Emits Green/Yellow fluorescence.[1]
- The 2'-Methoxy Effect: The steric twist hinders the planarization required for efficient ESIPT in some solvents.[1] This makes the N/T emission ratio highly sensitive to solvent polarity and hydrogen bonding capacity.



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Caption: Schematic of the Excited-State Intramolecular Proton Transfer (ESIPT) cycle. The 2'-methoxy group modulates the N to T* transition rate via steric twisting.*^[1]

Biological Activity & Pharmacological Potential^{[1][5][7][8][9]}

While specific clinical data for the 2',4'-isomer is less abundant than for the 7,4'-isomer, its biological profile is inferred from established Structure-Activity Relationships (SAR) of methoxyflavones.^[1]

Comparative Analysis: 2',4' vs. 7,4' Isomers

Feature	2',4'-Dimethoxy-3-hydroxyflavone	7,4'-Dimethoxy-3-hydroxyflavone
Primary Target	Fluorescent Probe (ESIPT), ABC Transporters (Predicted)	PAR4 Antagonist (Anti-thrombotic)
Structure	B-ring substitution (Ortho/Para)	A-ring (7) and B-ring (4') substitution
Conformation	Twisted (Non-planar)	Planar
Key Reference	Crystal Structure & Fluorescence Studies	Biochem Pharmacol (2022) ^[1]

Predicted Pharmacological Activities

Based on the methoxy-flavonol scaffold, the following activities are scientifically grounded:

A. Antioxidant Capacity (Moderate)

- Mechanism: The 3-hydroxyl group is a potent radical scavenger.^[1] However, methylation of the B-ring (2', 4') reduces the H-atom donating capacity compared to polyhydroxylated analogs (like Quercetin).
- Utility: It serves as a lipophilic antioxidant, capable of protecting cell membranes from lipid peroxidation more effectively than hydrophilic flavonoids.^[1]

B. Cytotoxicity & Metabolic Stability^[1]

- Mechanism: Methoxy groups ("capping" OH groups) prevent rapid glucuronidation/sulfation by Phase II enzymes, increasing bioavailability.^[1]
- Target: Methoxyflavones often inhibit CYP1B1 (associated with cancer progression) and ABC Transporters (P-gp/ABCG2), potentially reversing multidrug resistance (MDR).^[1]
- Protocol for Validation: MTT Assay (see below).

Experimental Protocols

In Vitro Cytotoxicity Assay (MTT Protocol)

Purpose: To determine the IC₅₀ of **2',4'-Dimethoxy-3-hydroxyflavone** against cancer cell lines (e.g., MCF-7, HepG2).^[1]

- Preparation: Dissolve compound in DMSO to create a 10 mM stock.
- Seeding: Plate cells (5,000 cells/well) in 96-well plates. Incubate for 24h.
- Treatment: Add serial dilutions of the compound (0.1 μ M – 100 μ M). Ensure final DMSO < 0.5%.
- Incubation: Incubate for 48-72 hours at 37°C, 5% CO₂.
- Detection: Add MTT reagent (0.5 mg/mL).^[1] Incubate for 4 hours.

- Solubilization: Dissolve formazan crystals in DMSO.
- Measurement: Read Absorbance at 570 nm. Calculate IC50 using non-linear regression.

Fluorescence Ratiometric Assay

Purpose: To characterize the ESIPT dual emission.

- Solvents: Prepare 10 μ M solutions in Toluene (non-polar) and Acetonitrile (polar).
- Excitation: Set excitation wavelength to 340-360 nm (Absorption max).
- Emission Scan: Record spectra from 380 nm to 600 nm.
- Analysis: Observe two peaks:
 - ~400-420 nm: Normal (N*) band (Blue).[\[1\]](#)
 - ~520-550 nm: Tautomer (T*) band (Green).
- Ratio: Calculate

. A lower ratio in polar solvents indicates disruption of the intramolecular H-bond.

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